

Application Note: 5-Fluoro-2-methoxyisonicotinic Acid in High-Throughput Library Synthesis

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxyisonicotinic acid

CAS No.: 884495-30-1

Cat. No.: B1388057

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Executive Summary & Strategic Rationale

In modern drug discovery, the pyridine scaffold remains a "privileged structure." However, simple isonicotinic amides often suffer from rapid metabolic clearance and non-specific binding.

5-Fluoro-2-methoxyisonicotinic acid offers a tri-vector solution to these liabilities:

- **Metabolic Blocking (C5-Fluorine):** The fluorine atom at the C5 position blocks a common site of oxidative metabolism (CYP450 oxidation), extending the half-life of the resulting scaffold.
- **Electronic Modulation (C2-Methoxy):** The methoxy group acts as a hydrogen bond acceptor while electronically tuning the pyridine ring. It balances the electron-withdrawing nature of the fluorine and the pyridine nitrogen, often improving solubility and optimizing the pKa of the pyridine nitrogen.
- **Conformational Bias:** The steric bulk of the C2-methoxy group and C5-fluorine can restrict the rotation of the amide bond formed at C4, potentially locking the molecule into a bioactive

conformation.

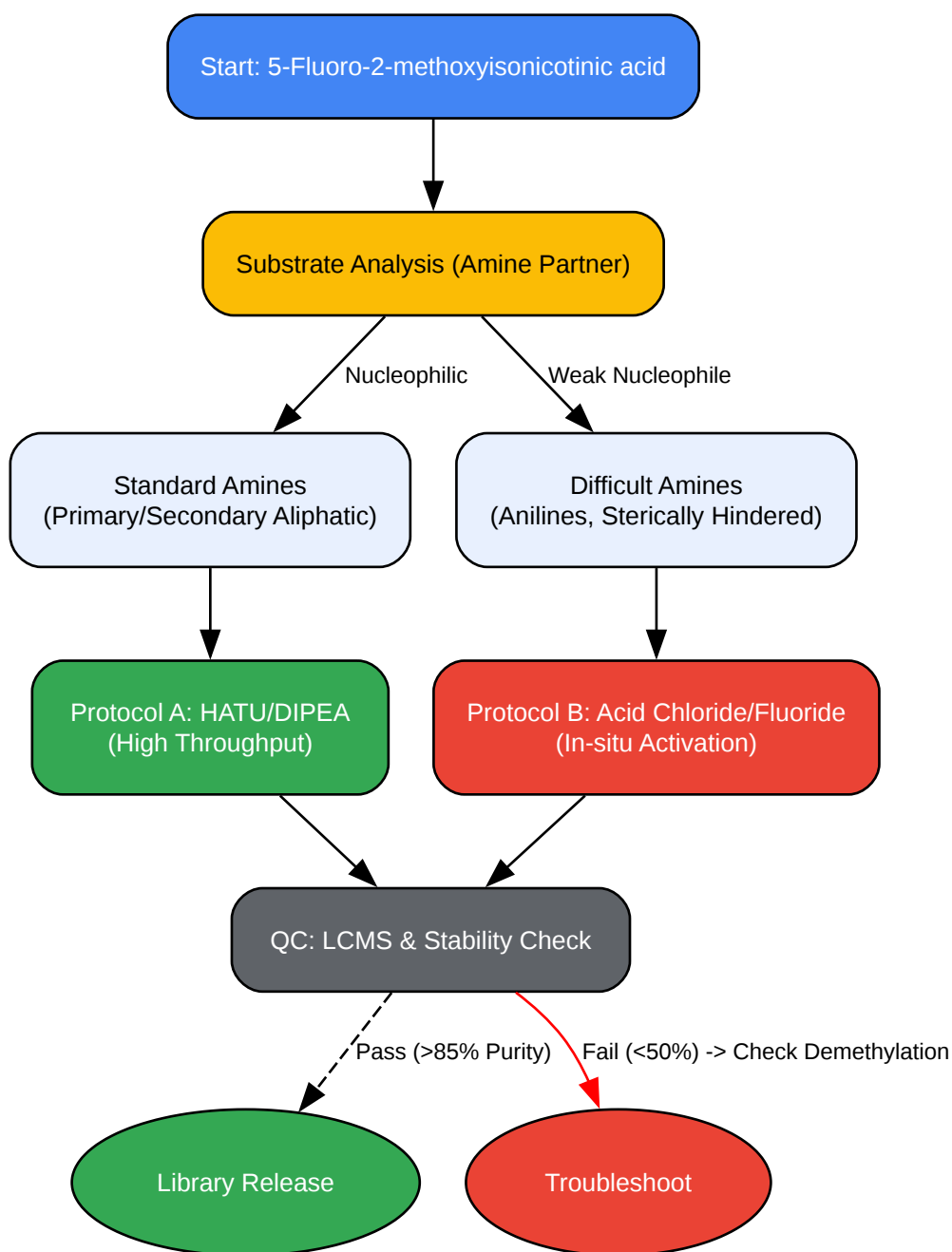
This guide provides a robust, self-validating workflow for utilizing this building block in high-throughput (HT) amide coupling campaigns.

Chemical Profile & Handling

Property	Specification	Practical Insight
Formula	C ₇ H ₆ FNO ₃	--
MW	171.13 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD).
Appearance	White/Off-white powder	Visual purity check: Yellowing indicates oxidation/degradation.
Solubility	DMSO, DMF, DMA (>50 mM)	Critical: Pre-dissolve in DMA for library runs; avoid MeOH for stock solutions to prevent transesterification risks during storage.
Acidity (pKa)	~3.5 - 4.0 (COOH)	The 2-OMe group (EDG) slightly raises the pKa compared to unsubstituted isonicotinic acid, requiring efficient activation.
Stability	Acid Sensitive (High T)	Caution: Strong aqueous acid at high heat (>80°C) can demethylate the 2-OMe to form the 2-pyridone.

Strategic Application Workflow

The following diagram illustrates the decision matrix for incorporating this building block into a library synthesis campaign.



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Caption: Decision tree for selecting the optimal coupling protocol based on amine partner reactivity.

Experimental Protocols

Protocol A: High-Throughput Amide Coupling (Standard)

Best for: Primary amines, secondary amines, and non-hindered anilines. Scale: 50 μmol to 100 μmol per well (96-well plate format).

Reagents:

- Acid Stock: 0.2 M **5-Fluoro-2-methoxyisonicotinic acid** in anhydrous DMA.
- Amine Stock: 0.2 M Amine in anhydrous DMA.
- Coupling Agent: 0.2 M HATU in anhydrous DMF.
- Base: 1.0 M DIPEA (Diisopropylethylamine) in NMP.

Step-by-Step:

- Dispensing: To each reaction well, add:
 - 250 μL Acid Stock (50 μmol , 1.0 equiv).
 - 275 μL HATU Stock (55 μmol , 1.1 equiv).
 - 100 μL Base Stock (100 μmol , 2.0 equiv).
- Pre-activation: Shake at room temperature (RT) for 5 minutes. Note: This ensures formation of the active ester before amine addition.
- Amine Addition: Add 250 μL Amine Stock (50 μmol , 1.0 equiv).
- Reaction: Seal plate and shake at RT for 16 hours.
- Quenching: Add 50 μL of 10% aqueous ammonia or ethylenediamine to scavenge excess activated ester (prevents post-reaction side products).
- Work-up: Evaporate solvent (Genevac) or proceed to direct SPE purification.

Validation Criteria:

- LCMS: Target mass $[\text{M}+\text{H}]^+$.

- Purity: >85% UV (254 nm).

Protocol B: Activation for "Difficult" Amines (Acid Chloride Method)

Best for: Electron-deficient anilines (e.g., 3-CN, 4-F anilines) or sterically hindered amines.

Mechanism: Converts the acid to the highly reactive acid chloride using Thionyl Chloride () or Oxalyl Chloride.

Step-by-Step:

- Activation: In a glass vial (do not use plastic for thionyl chloride), suspend 1.0 mmol **5-Fluoro-2-methoxyisonicotinic acid** in 2 mL DCM.
- Reagent Addition: Add 1.5 mmol Thionyl Chloride () and 1 drop of DMF (catalyst).
- Reflux: Heat to mild reflux (40°C) for 1-2 hours. The solution should become clear as the acid chloride forms.
- Evaporation: Remove solvent and excess under vacuum/nitrogen stream. Critical: Ensure complete removal of to prevent amine salt formation.
- Coupling: Redissolve the residue (crude acid chloride) in 2 mL anhydrous DCM or THF.
- Addition: Add this solution dropwise to a mixture of the Amine (1.0 mmol) and Et₃N (2.0 mmol) in DCM.
- Reaction: Stir at RT for 2 hours.

SAR & Mechanistic Insights

Understanding the electronic environment is crucial for interpreting biological data derived from this scaffold.

Caption: Structure-Activity Relationship (SAR) breakdown of the core scaffold.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Expert Insight - The "Methoxy Trap": While the 2-methoxy group is robust under basic coupling conditions, it renders the ring susceptible to nucleophilic attack under forcing conditions, or acidic hydrolysis to the pyridone.

- Avoid: Heating with strong aqueous acids (HCl/H₂SO₄) > 80°C.
- Monitor: If LCMS shows a mass of [M-14], you have likely hydrolyzed the methoxy group (-CH₃) to the hydroxy/pyridone form.

References & Authority

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